

Navigating the Safety Landscape of Benzyltributylammonium Iodide: An In-Depth Technical Guide

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Compound of Interest

Compound Name:	<i>N</i> -Benzyl- <i>N,N</i> -dibutylbutan-1-aminium iodide
CAS No.:	60754-76-9
Cat. No.:	B1591314

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For Researchers, Scientists, and Drug Development Professionals

Benzyltributylammonium iodide, a quaternary ammonium salt, is a versatile phase transfer catalyst pivotal in numerous organic syntheses. Its ability to facilitate reactions between reactants in different phases makes it an invaluable tool in the development of novel chemical entities. However, its utility is matched by a significant hazard profile that necessitates a thorough understanding and strict adherence to safety protocols. This guide provides a comprehensive overview of the safety data for Benzyltributylammonium iodide, offering insights into its properties, hazards, and the requisite handling procedures to ensure a safe laboratory environment.

Chemical Identity and Physicochemical Characteristics

Understanding the fundamental properties of a chemical is the cornerstone of safe handling. Benzyltributylammonium iodide is a solid, typically appearing as a white to slightly yellowish-white crystalline powder.[1] Its solubility profile is a key determinant of its behavior in a laboratory setting; it is soluble in methanol but has low solubility in water.[1]

Property	Value	Source(s)
CAS Number	60754-76-9	[2][3]
Molecular Formula	C ₁₉ H ₃₄ IN	[2]
Molecular Weight	403.38 g/mol	[3]
Appearance	White to slightly yellowish-white crystalline powder	[1]
Melting Point	140-146 °C	[1]
Solubility	Soluble in methanol, almost insoluble in water	[1]

Toxicological Profile and Hazard Identification

Benzyltributylammonium iodide presents a significant health hazard, primarily through ingestion and contact with skin and eyes. It is classified as toxic if swallowed, and causes skin irritation and serious eye irritation.[2] Furthermore, inhalation of the dust may lead to respiratory irritation.[2]

While a specific oral Lethal Dose (LD50) for Benzyltributylammonium iodide is not readily available, data for the structurally similar compound, Tetrabutylammonium iodide, shows an oral LD50 of 1,990 mg/kg in rats, indicating a degree of toxicity upon ingestion. As a class of compounds, quaternary ammonium salts can cause a range of health effects from mild skin and respiratory irritation to more severe consequences depending on the concentration and duration of exposure.[4]

GHS Hazard Statements:

- H301: Toxic if swallowed

- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H335: May cause respiratory irritation

Safe Handling and Personal Protective Equipment (PPE)

The causality behind the stringent handling requirements for Benzyltributylammonium iodide is directly linked to its toxicological profile. The primary routes of exposure are inhalation of dust, skin and eye contact, and ingestion. Therefore, a multi-layered approach to protection is essential.

Engineering Controls

- Ventilation: Work with Benzyltributylammonium iodide should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize the inhalation of dust particles.

Personal Protective Equipment (PPE)

A self-validating system of personal protection involves the correct selection and use of PPE:

- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent contact with the eyes, which can lead to serious irritation.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile) must be worn to prevent skin irritation. A lab coat or other protective clothing is also required to protect exposed skin.
- Respiratory Protection: If working outside of a fume hood or if dust generation is likely, a NIOSH-approved respirator is necessary.

Emergency Procedures: A Step-by-Step Response

In the event of accidental exposure or a spill, a rapid and informed response is critical to mitigate harm.

First Aid Measures

- If Swallowed: Immediately call a poison control center or doctor.[2] Do not induce vomiting.
- If on Skin: Remove contaminated clothing and wash the affected area thoroughly with soap and water.
- If in Eyes: Rinse cautiously with water for several minutes.[2] Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. If respiratory symptoms develop, seek medical attention.

Accidental Release Measures

A spill of Benzyltributylammonium iodide should be treated as a hazardous event. The following workflow outlines the necessary steps for a safe and effective cleanup.

Caption: Workflow for responding to a Benzyltributylammonium iodide spill.

Storage and Disposal

Proper storage and disposal are critical to maintaining a safe laboratory environment and preventing environmental contamination.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from strong oxidizing and reducing agents.[4] Quaternary ammonium salts are generally incompatible with these substances.[4]

Disposal

- Dispose of Benzyltributylammonium iodide and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.
- Do not allow the material to enter drains or waterways. Quaternary ammonium compounds can be toxic to aquatic life.[5]

Environmental Hazards

As a class, quaternary ammonium compounds can exhibit high toxicity to aquatic organisms.^[5] They can bind to soil and sediment, which may reduce their immediate bioavailability to some aquatic life, but they can also accumulate in certain organisms.^[5] Therefore, preventing the release of Benzyltributylammonium iodide into the environment is a critical responsibility.

Conclusion

Benzyltributylammonium iodide is a powerful catalytic tool for chemical innovation. However, its potential for harm necessitates a culture of safety built on a foundation of knowledge and preparedness. By understanding its properties, recognizing its hazards, and diligently applying the correct handling, storage, and emergency procedures, researchers can harness its synthetic utility while ensuring the safety of themselves, their colleagues, and the environment.

References

- ChemBK. BENZYLTRIBUTYLAMMONIUM IODIDE. Available from: [\[Link\]](#)
- PubChem. Benzyl iodide. Available from: [\[Link\]](#)
- PubChem. Benzyltrimethylammonium iodide. Available from: [\[Link\]](#)
- PMC. Quaternary ammonium compounds in hypersensitivity reactions. Available from: [\[Link\]](#)
- ResearchGate. Control-chart showing LC 50 (48 h) of Daphnia magna exposed to NaCl in.... Available from: [\[Link\]](#)
- Canada.ca. Biological test method: acute lethality of effluents to daphnia magna. Available from: [\[Link\]](#)
- ResearchGate. (PDF) PHARMACEUTICAL INCOMPATIBILITIES: A REVIEW. Available from: [\[Link\]](#)
- ACS Publications. Quaternary Ammonium Compounds: A Chemical Class of Emerging Concern. Available from: [\[Link\]](#)

- VEGA HUB. QMRF Title: 48 hour Daphnia Magna LC50 Model version EPA v1.0.8. Available from: [\[Link\]](#)
- NIH. Synthesis of Novel Quaternary Ammonium Salts and Their in Vitro Antileishmanial Activity and U-937 Cell Cytotoxicity. Available from: [\[Link\]](#)
- YouTube. Testing for Quaternary Ammonium Compounds Using Taylor's K-1582. Available from: [\[Link\]](#)
- PubChem. Benzyltributylammonium iodide, 97%. Available from: [\[Link\]](#)

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Sources

- [1. biomall.in \[biomall.in\]](#)
- [2. Benzyltri-n-butylammonium iodide, 97%, Thermo Scientific 25g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific \[fishersci.com\]](#)
- [3. Benzyltributylammonium iodide 97 60754-76-9 \[sigmaaldrich.com\]](#)
- [4. Quaternary Ammonium and Phosphonium Salts | CAMEO Chemicals | NOAA \[cameochemicals.noaa.gov\]](#)
- [5. pubs.acs.org \[pubs.acs.org\]](#)
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